

Technical Guide: 11 -Hydroxyprogesterone -D-Glucuronide (CAS 77710-64-6)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *11a-Hydroxy progesterone b-D-glucuronide*

Cat. No.: *B15287099*

[Get Quote](#)

Core Focus: Heterologous Immunoassay Design & Metabolic Profiling^[1]

Executive Summary

11

-Hydroxyprogesterone

-D-glucuronide (CAS 77710-64-6) is a specialized steroid conjugate primarily utilized as a high-fidelity hapten in the development of competitive enzyme-linked immunosorbent assays (ELISAs) for progesterone.^{[1][2][3][4]}

Unlike standard progesterone derivatives, this compound features a glucuronic acid moiety at the 11

position.^[5] This structural positioning is critical: it leaves the A-ring (3-ketone) and D-ring (20-ketone) of the progesterone backbone sterically exposed.^[1] When conjugated to a carrier protein, this orientation forces the immune system to recognize the core progesterone structure rather than the linker, resulting in antibodies with exceptional specificity and minimal cross-reactivity with cortisol or corticosterone.

This guide details the physicochemical properties, conjugation protocols, and the "Heterologous Bridge" strategy that makes this compound a gold standard in veterinary and clinical endocrinology.

Chemical Architecture & Properties[1][2]

Identity & Physicochemical Data

Property	Specification
CAS Number	77710-64-6
IUPAC Name	(11)-3,20-Dioxopregn-4-en-11-yl -D-glucopyranosiduronic acid
Molecular Formula	
Molecular Weight	506.59 g/mol
Solubility	Soluble in DMSO, Methanol, DMF; sparingly soluble in water (unless as Na-salt)
Stability	Hygroscopic; store at -20°C under desiccated conditions.[1]

Structural Logic: The "11 Advantage"

In steroid immunoassay design, the site of conjugation determines antibody specificity.

- C3 or C20 Conjugation: Masks the functional ketones, leading to antibodies that cannot distinguish progesterone from reduced metabolites (e.g., pregnanediol).[1]
- 11

Conjugation: The 11-position is chemically distinct from the functional ends of the molecule. By attaching the bulky glucuronide group here, the molecule acts as a "T-stand," presenting the characteristic progesterone shape to the antibody.

Strategic Application: The Heterologous Bridge System

The primary utility of CAS 77710-64-6 is in overcoming "Bridge Binding"—a common failure mode in competitive ELISAs where antibodies bind to the chemical linker rather than the target steroid.[1]

The Solution: Use 11

-Hydroxyprogesterone

-D-glucuronide as the enzymatic tracer (or coating antigen) while using 11

-Hydroxyprogesterone Hemisuccinate as the immunogen (or vice versa).[1]

- Immunogen: Progesterone-11

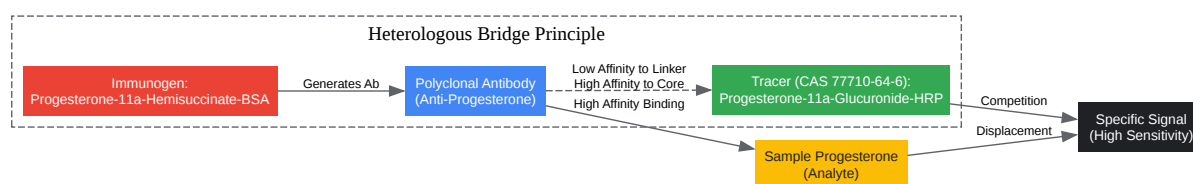
-Hemisuccinate-BSA[1][6]

- Tracer: Progesterone-11

-Glucuronide-HRP[1]

- Result: The antibody recognizes the progesterone core (common to both) but ignores the linker (glucuronide vs. succinate), dramatically increasing assay sensitivity.[1]

Diagram 1: Heterologous Assay Logic



[Click to download full resolution via product page](#)

Caption: The Heterologous Bridge Principle prevents antibody binding to the linker arm, forcing specificity toward the progesterone analyte.[1]

Experimental Protocols

Protocol A: Solubilization & Handling

- Objective: Prepare a stable stock solution for conjugation.
- Solvent: Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF).[1]
- Procedure:
 - Weigh 5 mg of CAS 77710-64-6.[1]
 - Dissolve in 500 L of anhydrous DMSO to yield a 10 mg/mL stock.
 - Critical Step: Verify complete dissolution by vortexing. If using the free acid form, the addition of an equimolar amount of triethylamine (TEA) may be required to activate the carboxyl group for subsequent reactions.[1]

Protocol B: Mixed Anhydride Conjugation (Tracer Preparation)

This protocol conjugates CAS 77710-64-6 to an enzyme (e.g., HRP) or protein (BSA) via the glucuronide carboxyl group.[1]

Reagents:

- Isobutyl chloroformate[1]
- Tri-n-butylamine[1]
- Dioxane (anhydrous)[1]
- HRP (Horseradish Peroxidase) or BSA[1][6]

Workflow:

- Activation: Dissolve 5 mg 11
-Hydroxyprogesterone
-D-glucuronide in 200
L dioxane. Add 10
L tri-n-butylamine and 5
L isobutyl chloroformate.^[1] Stir at 4°C for 30 minutes. This forms the reactive mixed
anhydride.^[1]
- Coupling: Dissolve 10 mg of HRP (or BSA) in 1 mL of 50% aqueous dioxane (pH adjusted to 8.5 with NaOH).
- Reaction: Dropwise add the activated steroid solution to the protein solution while maintaining pH 8.0–8.5.
- Incubation: Stir for 4 hours at 4°C.
- Purification: Dialyze against PBS (pH 7.4) for 24 hours with 3 buffer changes to remove unreacted steroid.
- Validation: Verify conjugation ratio via UV-Vis absorbance (compare protein peak at 280nm vs. steroid absorbance).

Protocol C: Self-Validating Checkerboard Titration

To determine the optimal concentration of the new conjugate.

- Plate Coating: Coat microplate with Anti-Progesterone antibody (fixed concentration).^[1]
- Titration: Add the prepared Tracer (Protocol B) in serial dilutions (1:100 to 1:128,000) across columns.
- Competition: Add free Progesterone standards (0, 1, 10, 100 ng/mL) across rows.

- Readout: Measure OD450.
- Criteria: Select the tracer dilution that yields an OD of ~1.0–1.5 (at 0 ng/mL analyte) and shows >50% displacement at 10 ng/mL progesterone.

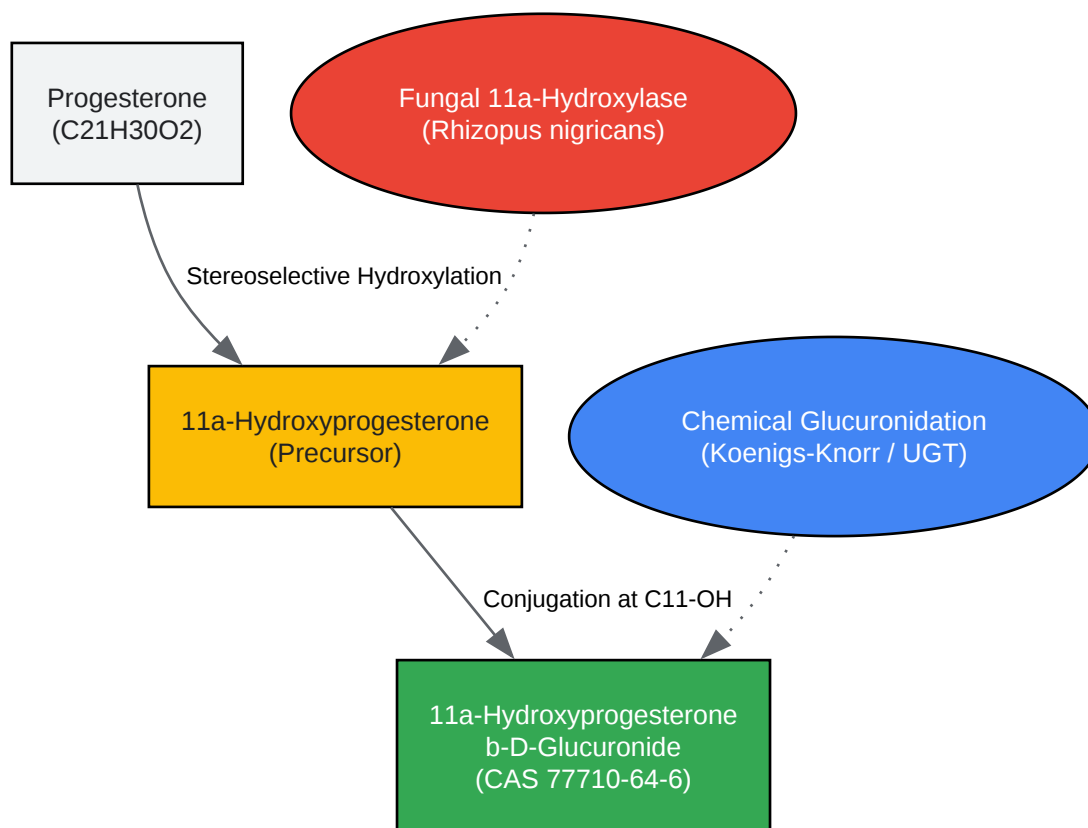
Metabolic Context & Biosynthesis[1][2]

While primarily a synthetic tool, understanding the biological origin ensures reagent quality. 11

-hydroxylation is not a major mammalian pathway (mammals prefer 11

) but is highly active in fungal species.[1]

Diagram 2: Biosynthesis & Conjugation Pathway



[Click to download full resolution via product page](#)

Caption: Synthesis pathway from Progesterone to the Glucuronide conjugate, highlighting the stereoselective 11

-hydroxylation step.

References

- Sauer, M. J., et al. (1986).[1] "Use of progesterone 11-glucuronide-alkaline phosphatase conjugate in a sensitive microtitre-plate enzymeimmunoassay of progesterone in milk." Journal of Reproduction and Fertility, 76(1), 375-391.[1][7] [Link](#)
- Corrie, J. E. T. (1983).[1] "Radiolabelled immunoassays for steroids: The potential of heterologous bridge systems." Journal of Steroid Biochemistry, 19, 483-488.[1]
- Grovum, W. L., & Morris, B. A. (1982).[1] "The use of 11
-hydroxyprogesterone glucuronide in enzyme immunoassay." Clinical Chemistry, 28(10), 2189.[1]
- Santa Cruz Biotechnology. "11
-Hydroxyprogesterone
-D-Glucuronide Product Data." [Link](#)[1]
- MedChemExpress. "**11 α -Hydroxy Progesterone β -D-Glucuronide** Datasheet." [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 11 α -Hydroxy Progesterone β -D-Glucuronide Sodium Salt [cymitquimica.com]
- 2. 11 α -Hydroxyprogesterone β -D-Glucuronide | CAS 77710-64-6 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. BioOrganics [bioorganics.biz]
- 5. ovid.com [ovid.com]

- 6. Monoclonal antibodies to progesterone: characterization and selection for enzyme immunoassay in bovine milk - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Use of progesterone 11-glucuronide-alkaline phosphatase conjugate in a sensitive microtitre-plate enzyme immunoassay of progesterone in milk and its application to pregnancy testing in dairy cattle - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: 11 -Hydroxyprogesterone -D-Glucuronide (CAS 77710-64-6)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15287099/docs#technical-guide-11-hydroxyprogesterone-d-glucuronide-cas-77710-64-6>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

